

Application Notes: ZW4864 for In Vivo Mouse Xenograft Models

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Compound of Interest

Compound Name: ZW4864

Cat. No.: B12414997

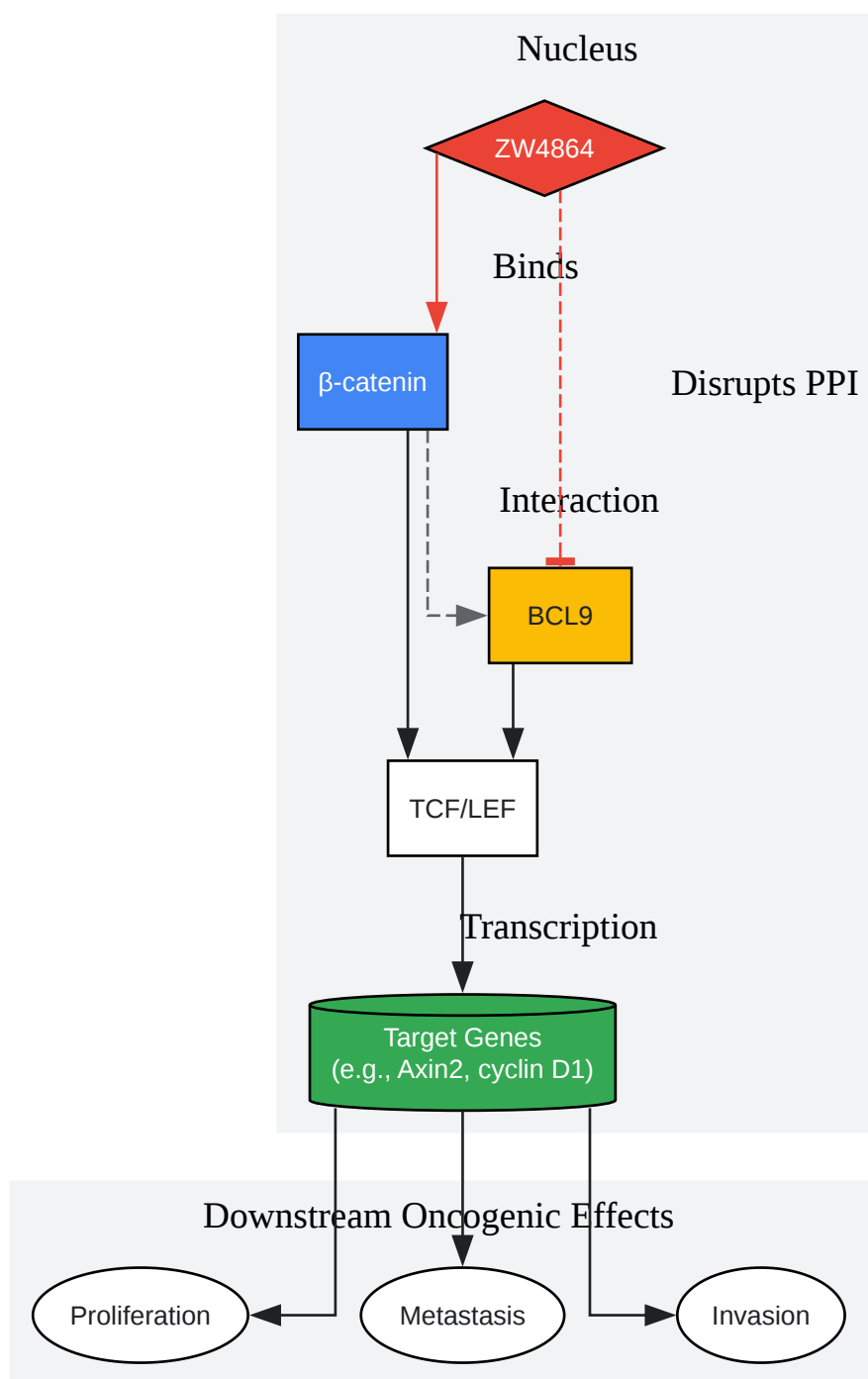
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Introduction

ZW4864 is an orally active, selective small-molecule inhibitor that targets the protein-protein interaction (PPI) between β -catenin and B-cell lymphoma 9 (BCL9).[1][2][3] Aberrant activation of the Wnt/ β -catenin signaling pathway is a critical driver in various cancers, making it a key therapeutic target.[2][4] **ZW4864** functions by binding to β -catenin, thereby disrupting its association with the co-activator BCL9.[2][5] This disruption leads to the dose-dependent suppression of β -catenin signaling, downregulation of oncogenic target genes like Axin2 and cyclin D1, and inhibition of cancer cell growth and invasion.[3][5] These application notes provide detailed protocols for utilizing **ZW4864** in preclinical patient-derived xenograft (PDX) mouse models, particularly for cancers characterized by hyperactive Wnt/ β -catenin signaling.

Mechanism of Action: Wnt/ β -Catenin Signaling Pathway

In cancer cells with a hyperactive Wnt/ β -catenin pathway, mutations often lead to the accumulation of β -catenin in the nucleus. Nuclear β -catenin then forms a complex with TCF/LEF family transcription factors and recruits co-activators, most notably BCL9 and BCL9L.[4] This transcriptional complex drives the expression of genes responsible for proliferation, survival, and metastasis.[4][5] **ZW4864** selectively inhibits the interaction between β -catenin and BCL9, thereby preventing the formation of a functional transcriptional complex and suppressing downstream oncogenic signaling.[2][3]



Wnt/β-Catenin Signaling Inhibition by ZW4864

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ZW4864 disrupts the β-catenin/BCL9 protein-protein interaction (PPI).

Experimental Protocols

Protocol 1: Pharmacokinetic (PK) Study in Mice

This protocol outlines the methodology for assessing the pharmacokinetic properties of **ZW4864** in mice.

1. Animals:

- Strain: C57BL/6 mice.[\[5\]](#)
- Health Status: Healthy, specific-pathogen-free.
- Acclimatization: Acclimatize animals for at least one week before the experiment.

2. **ZW4864** Preparation and Administration:

- Formulation: **ZW4864** has high aqueous solubility and can be dissolved in saline (0.9% NaCl).[\[5\]](#)
- Dosage: 20 mg/kg.[\[1\]](#)[\[3\]](#)
- Route of Administration: Oral gavage (p.o.).[\[1\]](#)[\[3\]](#)

3. Study Design:

- Administer a single dose of 20 mg/kg **ZW4864** via oral gavage.
- Collect blood samples at predetermined time points (e.g., 0.25, 0.5, 1, 2, 4, 8, 24 hours) post-administration.
- Process blood to plasma and store at -80°C until analysis.
- Analyze plasma concentrations of **ZW4864** using a validated LC-MS/MS method.
- Calculate key PK parameters, including C_{max}, T_{max}, AUC, and oral bioavailability (F).

Protocol 2: In Vivo Efficacy Study in a Patient-Derived Xenograft (PDX) Model

This protocol details a long-term efficacy study to evaluate the anti-tumor effects of **ZW4864**.

1. Animal Model:

- Strain: Immunocompromised mice (e.g., SCID/Beige).[5]
- Xenograft Model: Patient-derived xenograft (PDX) from a triple-negative breast cancer (TNBC) patient with hyperactive β -catenin signaling (e.g., PDX 4013).[5]
- Tumor Implantation: Implant PDX tumor fragments or cells into the mammary fat pad of the mice.[5]

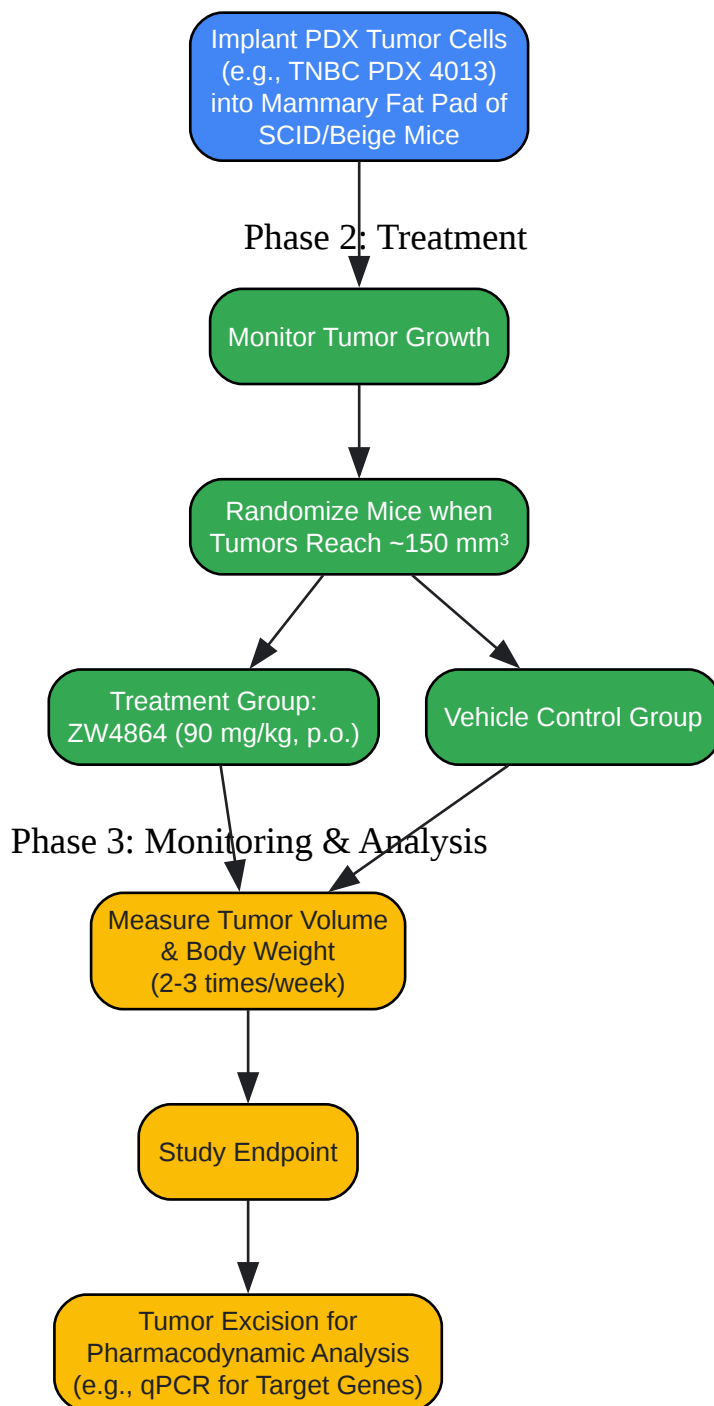
2. Study Initiation and Drug Administration:

- Monitor tumor growth regularly. Once tumors reach a predetermined size (e.g., 100-200 mm³), randomize mice into treatment and vehicle control groups.
- Formulation: Prepare **ZW4864** for oral administration as described in Protocol 1.
- Dosage: 90 mg/kg.[1][3]
- Route and Schedule: Administer daily via oral gavage (p.o.).[1][3]

3. Monitoring and Endpoints:

- Tumor Volume: Measure tumor dimensions with calipers 2-3 times per week and calculate volume (Volume = 0.5 x Length x Width²).
- Body Weight: Monitor body weight 2-3 times per week as an indicator of general health and treatment toxicity.
- Pharmacodynamic (PD) Analysis: At the end of the study, collect tumor tissue to assess the on-target activity of **ZW4864**. Analyze the expression of β -catenin target genes (e.g., Axin2, cyclin D1) via quantitative real-time PCR (qPCR) or Western blot.[5]
- Primary Endpoint: Tumor growth inhibition (TGI).

Phase 1: Model Preparation



Experimental Workflow for ZW4864 In Vivo Efficacy Study

[Click to download full resolution via product page](#)Workflow for a typical **ZW4864** mouse xenograft efficacy study.

Data Presentation

Table 1: Pharmacokinetic Properties of ZW4864 in Mice

This table summarizes the key pharmacokinetic parameter for **ZW4864** following oral administration.

Parameter	Animal Model	Dosage	Route	Value	Reference
Oral Bioavailability (F)	C57BL/6 Mice	20 mg/kg	p.o.	83%	[1] [3] [5]

Table 2: Summary of In Vivo Efficacy Studies with ZW4864

This table provides an overview of the experimental design and outcomes of preclinical efficacy studies.

Animal Model	Xenograft Type	Tumor Origin	Dosage & Route	Key Findings	Reference
SCID/Beige Mice	Patient-Derived Xenograft (PDX 4013)	Triple-Negative Breast Cancer	90 mg/kg, p.o.	Showned variation in tumor growth; Effectively suppressed β -catenin target gene expression in vivo.	[1] [3] [5]

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